

Performance Comparison of Catalyst Generations for Cyclododecene Transformations

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Compound of Interest

Compound Name: Cyclododecene

CAS No.: 1129-89-1

Cat. No.: B074035

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of different catalyst generations for key transformations of **cyclododecene**, including ring-opening metathesis polymerization (ROMP), hydrogenation, and epoxidation. The information is compiled from various scientific sources to aid in catalyst selection and process optimization.

Ring-Opening Metathesis Polymerization (ROMP) of Cyclododecene

The ROMP of **cyclododecene** is a prominent application of olefin metathesis catalysts, leading to the formation of polydodecenamer. The evolution of Grubbs-type catalysts has significantly impacted the efficiency and functional group tolerance of this reaction.

Data Presentation: Catalyst Performance in ROMP



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Note: Direct comparative data for all generations on **cyclododecene** under identical conditions is limited. The table presents available data and general performance trends.

Experimental Protocols: ROMP of Cyclododecene

A typical experimental procedure for the ROMP of **cyclododecene** using a second-generation Grubbs catalyst is as follows:

- Preparation: In a glovebox, a reaction vessel is charged with the desired amount of **cyclododecene** and the appropriate solvent (e.g., dichloromethane).
- Catalyst Addition: The Grubbs' second-generation catalyst is added to the solution. The catalyst loading is typically low, around 0.01 mol%.
- Reaction: The reaction mixture is stirred at a specific temperature (e.g., 40°C) for a designated time (e.g., 1 hour).
- Termination: The polymerization is quenched by adding an excess of a vinyl ether, such as ethyl vinyl ether.
- Isolation: The polymer is precipitated by adding the reaction mixture to a non-solvent like methanol, filtered, and dried under vacuum.

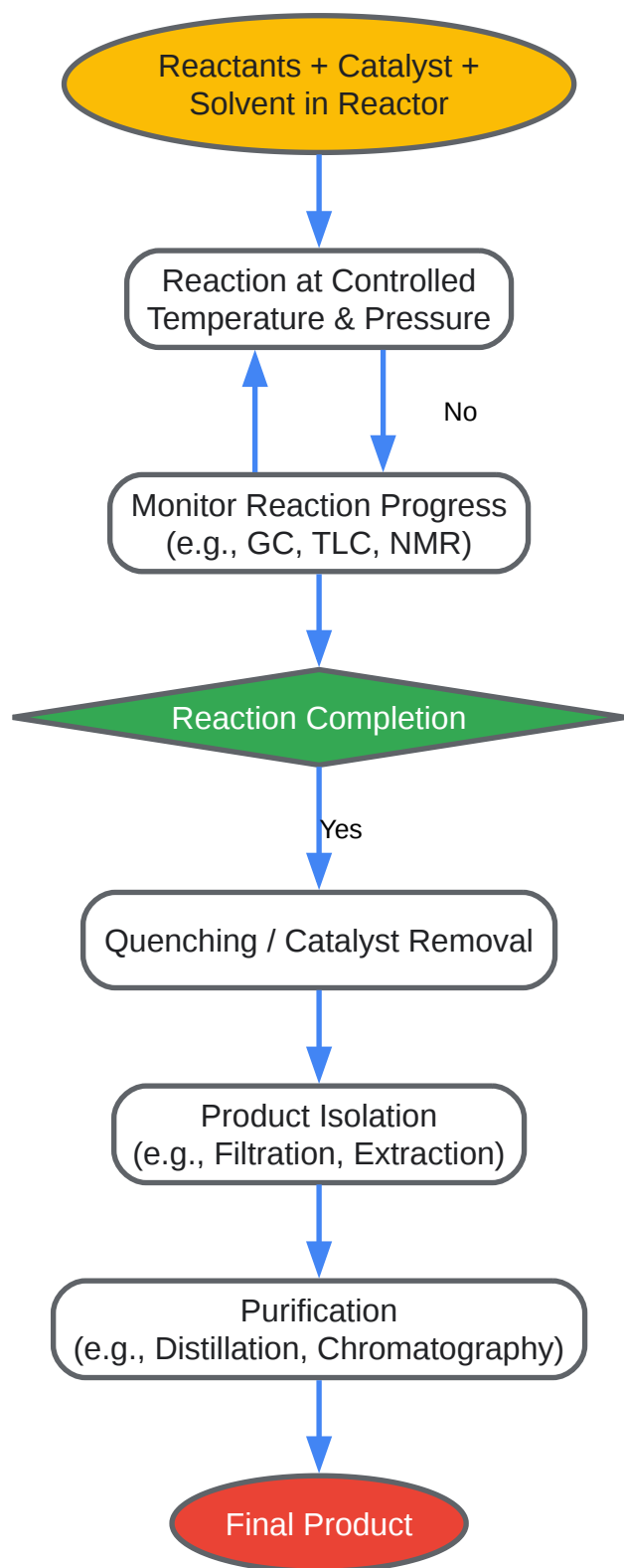
Visualization: Evolution of Grubbs Catalysts



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References

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. pharmtech.com \[pharmtech.com\]](https://www.pharmtech.com)
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